

Z795161988 stability in different experimental conditions

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Compound of Interest

Compound Name: Z795161988

Cat. No.: B12383667

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Technical Support Center: Z795161988

This technical support center provides troubleshooting guidance and frequently asked questions regarding the stability and handling of **Z795161988** in various experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting **Z795161988**?

For optimal stability, it is recommended to reconstitute **Z795161988** in dimethyl sulfoxide (DMSO).

Q2: How should **Z795161988** be stored after reconstitution?

Stock solutions of **Z795161988** in DMSO should be stored at -20°C for long-term use. For short-term storage, 4°C is acceptable for up to two weeks.

Q3: Is **Z795161988** stable in aqueous solutions?

Z795161988 has limited stability in aqueous solutions. It is advisable to prepare fresh dilutions in your aqueous experimental buffer immediately before use.

Q4: Can **Z795161988** withstand freeze-thaw cycles?

It is recommended to aliquot the reconstituted stock solution to minimize freeze-thaw cycles, as repeated cycles may lead to degradation of the compound.

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|---|--|--|
| Inconsistent experimental results | Compound degradation due to improper storage. | Ensure the stock solution is stored at -20°C and minimize freeze-thaw cycles by preparing aliquots. Prepare fresh dilutions in aqueous buffers for each experiment. |
| Incomplete solubilization. | Ensure the compound is fully dissolved in DMSO before preparing further dilutions. Gentle warming and vortexing can aid dissolution. | |
| Precipitate formation in cell culture media | Poor solubility in aqueous media. | Prepare the final working concentration by adding the DMSO stock solution to the media with vigorous mixing. Avoid high concentrations of the compound in the final solution. |
| Loss of compound activity over time | Instability in the experimental buffer. | Assess the stability of Z795161988 in your specific experimental buffer over the time course of your experiment. Consider preparing fresh solutions at intermediate time points for long-duration experiments. |

Experimental Protocols

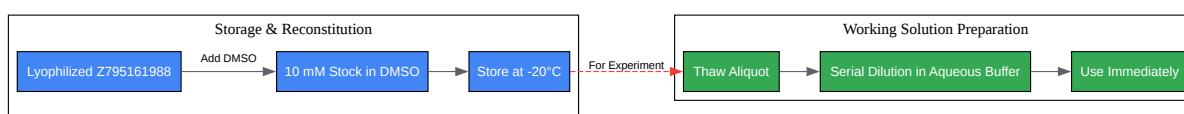
Protocol 1: Reconstitution of Z795161988

- Allow the vial of lyophilized **Z795161988** to equilibrate to room temperature before opening.
- Add the appropriate volume of high-purity DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Cap the vial tightly and vortex thoroughly until the compound is completely dissolved.
- Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot the stock solution into smaller volumes in tightly sealed tubes for storage.

Protocol 2: Preparation of Working Solutions

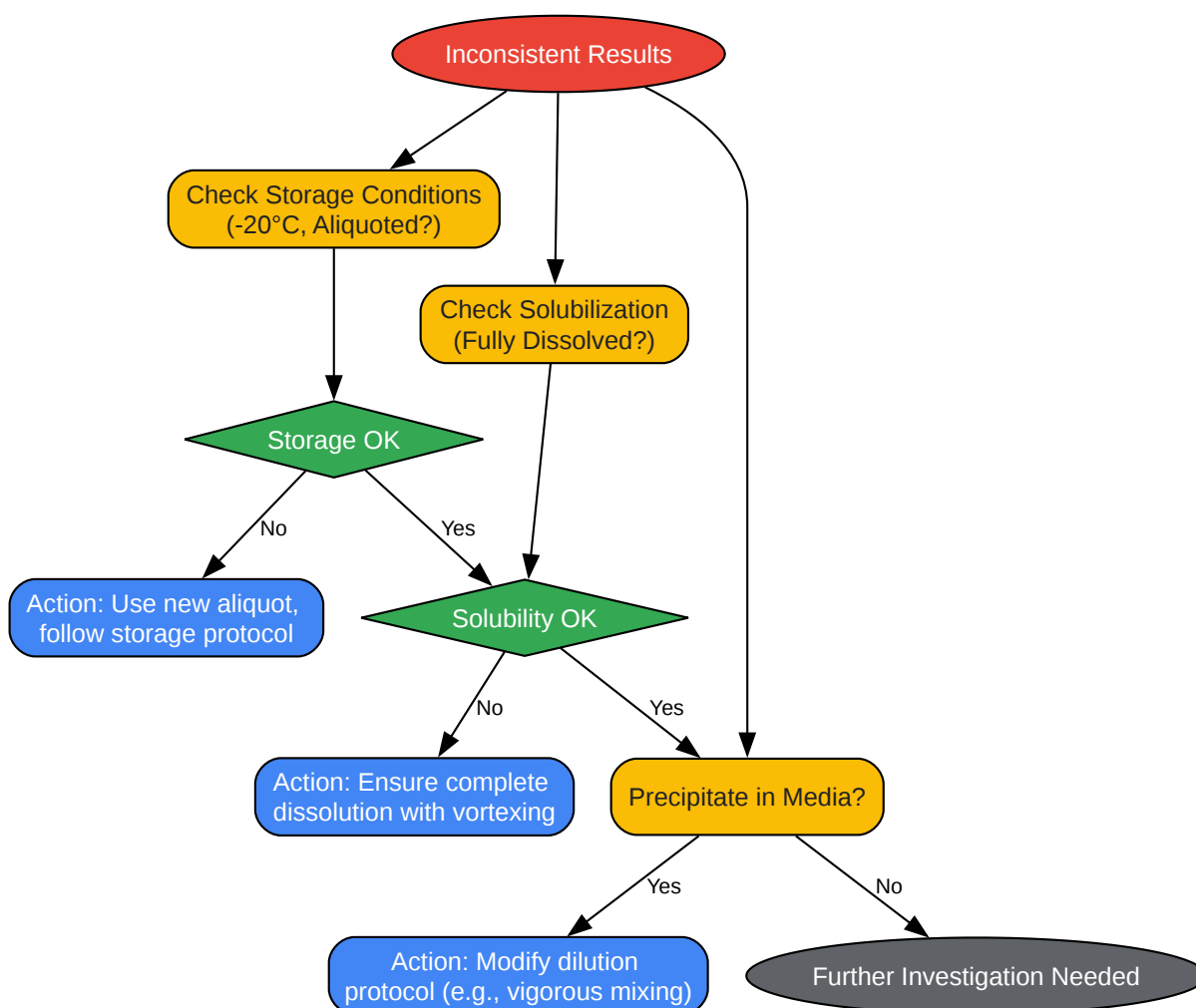
- Thaw a single aliquot of the **Z795161988** DMSO stock solution at room temperature.
- Gently vortex the stock solution to ensure homogeneity.
- Perform a serial dilution of the stock solution in your desired aqueous experimental buffer (e.g., cell culture media, PBS) to achieve the final working concentration.
- It is critical to add the DMSO stock solution to the aqueous buffer while vortexing to facilitate rapid and even dispersion, minimizing precipitation.
- Use the freshly prepared working solution immediately in your experiment.

Visual Guides



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Caption: Workflow for the reconstitution and preparation of **Z795161988** solutions.



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Caption: Troubleshooting logic for addressing inconsistent experimental results.

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